

Application Notes and Protocols for Lancotriione in Rice Paddy Weed Control

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lancotriione*

Cat. No.: B608446

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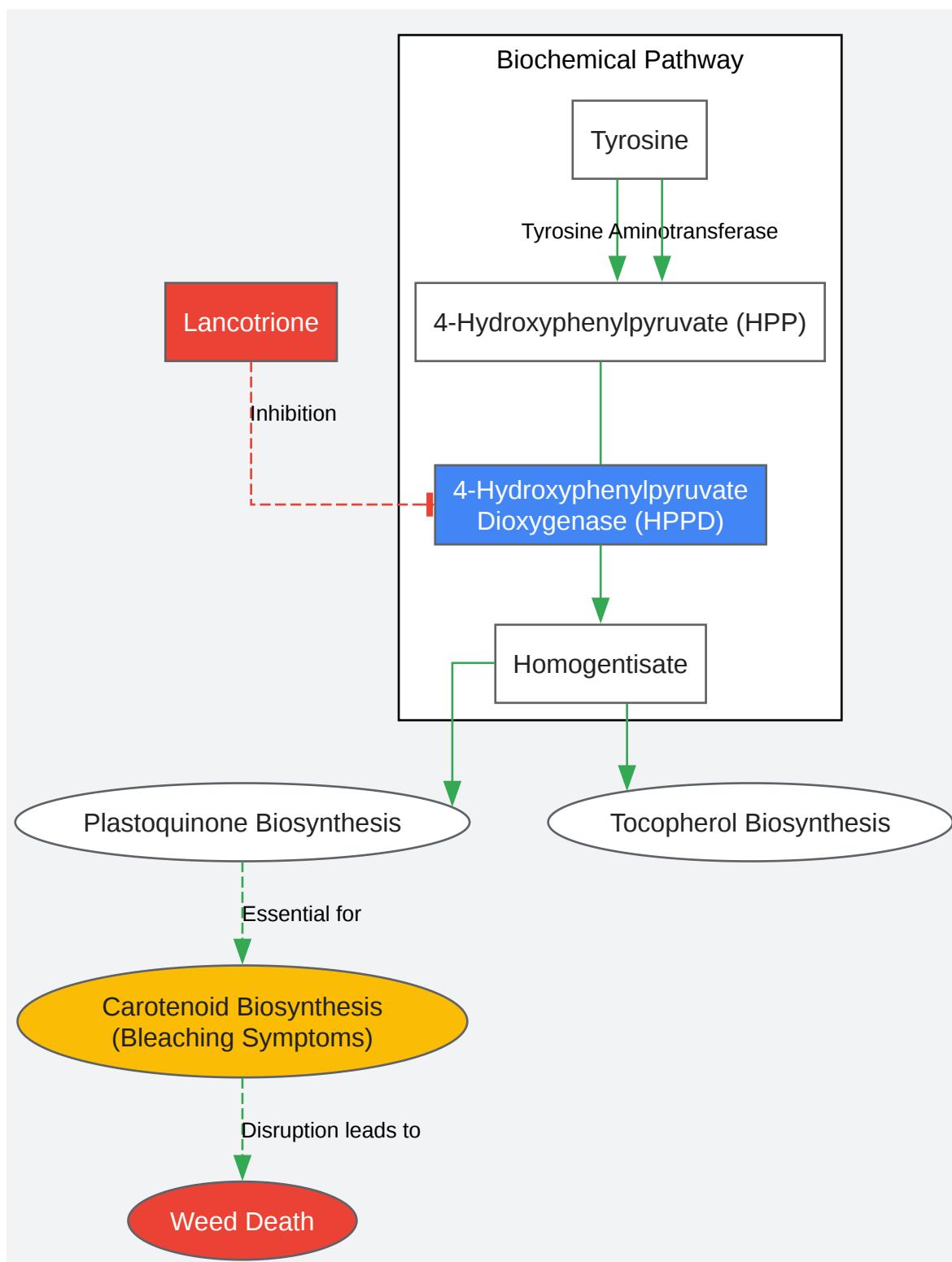
These application notes provide a comprehensive overview of **Lancotriione**, a triketone herbicide for selective weed control in rice paddies. This document details its mode of action, application guidelines, and experimental protocols for efficacy and safety evaluation.

Introduction

Lancotriione is a selective herbicide belonging to the triketone class, which is effective for the control of problematic weeds in rice cultivation. It is known for its safety on rice crops when applied at the recommended dosage and provides good control over a range of common paddy weeds, including *Echinochloa crusgalli*, *Scirpus* spp., and Arrowhead (*Sagittaria* spp.).^[1]

Mode of Action

Lancotriione functions as a 4-hydroxyphenylpyruvate dioxygenase (HPPD) inhibitor.^[1] HPPD is a key enzyme in the biochemical pathway responsible for plastoquinone and tocopherol synthesis in plants. By inhibiting this enzyme, **Lancotriione** disrupts the production of these essential compounds, leading to the bleaching of new growth in susceptible weeds, followed by necrosis and death.



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Figure 1: Mode of action of **Lancotrione** as an HPPD inhibitor.

Data Presentation

The following tables summarize the expected efficacy of **Lancotrione** against key rice paddy weeds and its safety profile on rice. The data presented here is illustrative and based on qualitative descriptions of **Lancotrione**'s performance. Researchers should conduct their own trials to obtain precise quantitative data for their specific conditions.

Table 1: Weed Control Efficacy of **Lancotrione**

Weed Species	Common Name	Application Rate (g a.i./ha)	Weed Control (%) (30 DAT)
Echinochloa crus-galli	Barnyardgrass	150	85 - 95
200	90 - 98		
Scirpus juncoides	Japanese bulrush	150	80 - 90
200	85 - 95		
Sagittaria trifolia	Arrowhead	150	80 - 90
200	85 - 95		
Monochoria vaginalis	Pickerelweed	150	75 - 85
200	80 - 90		
Cyperus difformis	Smallflower umbrella sedge	150	70 - 80
200	75 - 85		

Table 2: Rice Crop Safety and Yield Response to **Lancotrione** Application

Rice Variety	Application Rate (g a.i./ha)	Phytotoxicity Rating (1-9 scale)* (14 DAT)	Yield (t/ha)
Japonica cv. 'Nipponbare'	150 (1X) 300 (2X)	1 7.3	7.5
Indica cv. 'IR64'	150 (1X) 300 (2X)	1 6.6	6.8
Untreated Weedy Check	-	1	4.2
Hand-Weeded Check	-	1	7.8

*Phytotoxicity rating based on the European Weed Research Council (EWRC) scale, where 1 = no effect and 9 = complete kill.

Experimental Protocols

Detailed methodologies for key experiments to evaluate the efficacy and safety of **Lancotrione** are provided below.

Protocol for Weed Control Efficacy Trial

Objective: To determine the dose-dependent efficacy of **Lancotrione** on major rice paddy weeds.

Experimental Design:

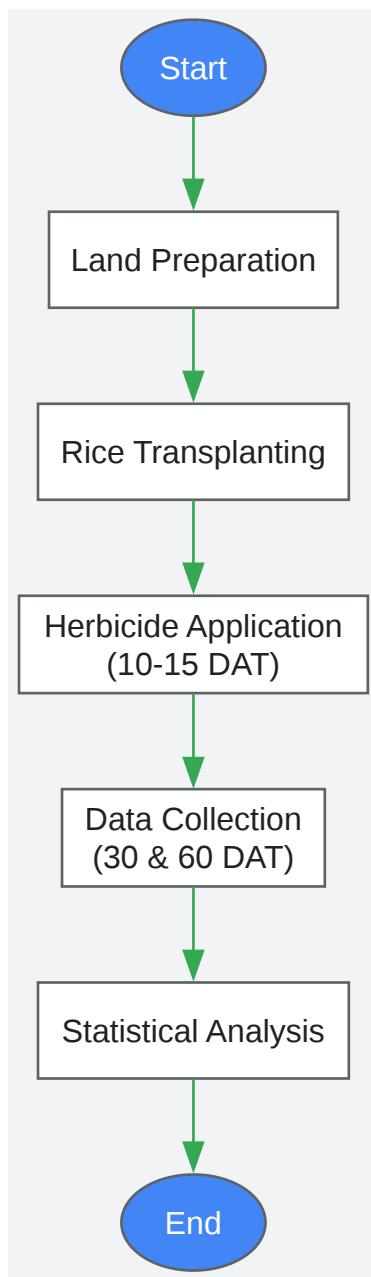
- Design: Randomized Complete Block Design (RCBD) with four replications.
- Plot Size: 5 m x 4 m.
- Rice Cultivar: A locally adapted and commonly grown variety.
- Treatments:

- Untreated weedy check.
- Hand-weeded check (weed-free).
- **Lancotrione** at a standard rate (e.g., 150 g a.i./ha).
- **Lancotrione** at a higher rate (e.g., 200 g a.i./ha).
- A commercial standard herbicide for comparison.

Methodology:

- Land Preparation: Prepare the paddy field according to standard local practices.
- Rice Transplanting: Transplant 21-day-old rice seedlings at a spacing of 20 cm x 20 cm.
- Herbicide Application: Apply **Lancotrione** as a post-emergence treatment at 10-15 days after transplanting (DAT), when weeds are at the 2-4 leaf stage. Use a calibrated knapsack sprayer with a flat fan nozzle, ensuring uniform coverage.
- Data Collection:
 - Weed Density and Biomass: At 30 and 60 DAT, place a 0.25 m² quadrat randomly at two locations within each plot. Count the number of individual weeds of each species and harvest the above-ground biomass. Dry the biomass at 70°C for 72 hours and record the dry weight.
 - Weed Control Efficacy (%): Calculate using the formula:

where WDC is the weed dry weight in the untreated check and WDT is the weed dry weight in the treated plot.
- Statistical Analysis: Analyze the data using Analysis of Variance (ANOVA) and compare treatment means using a suitable post-hoc test (e.g., Tukey's HSD) at $p \leq 0.05$.



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Figure 2: Experimental workflow for a weed control efficacy trial.

Protocol for Rice Crop Safety (Phytotoxicity) Assessment

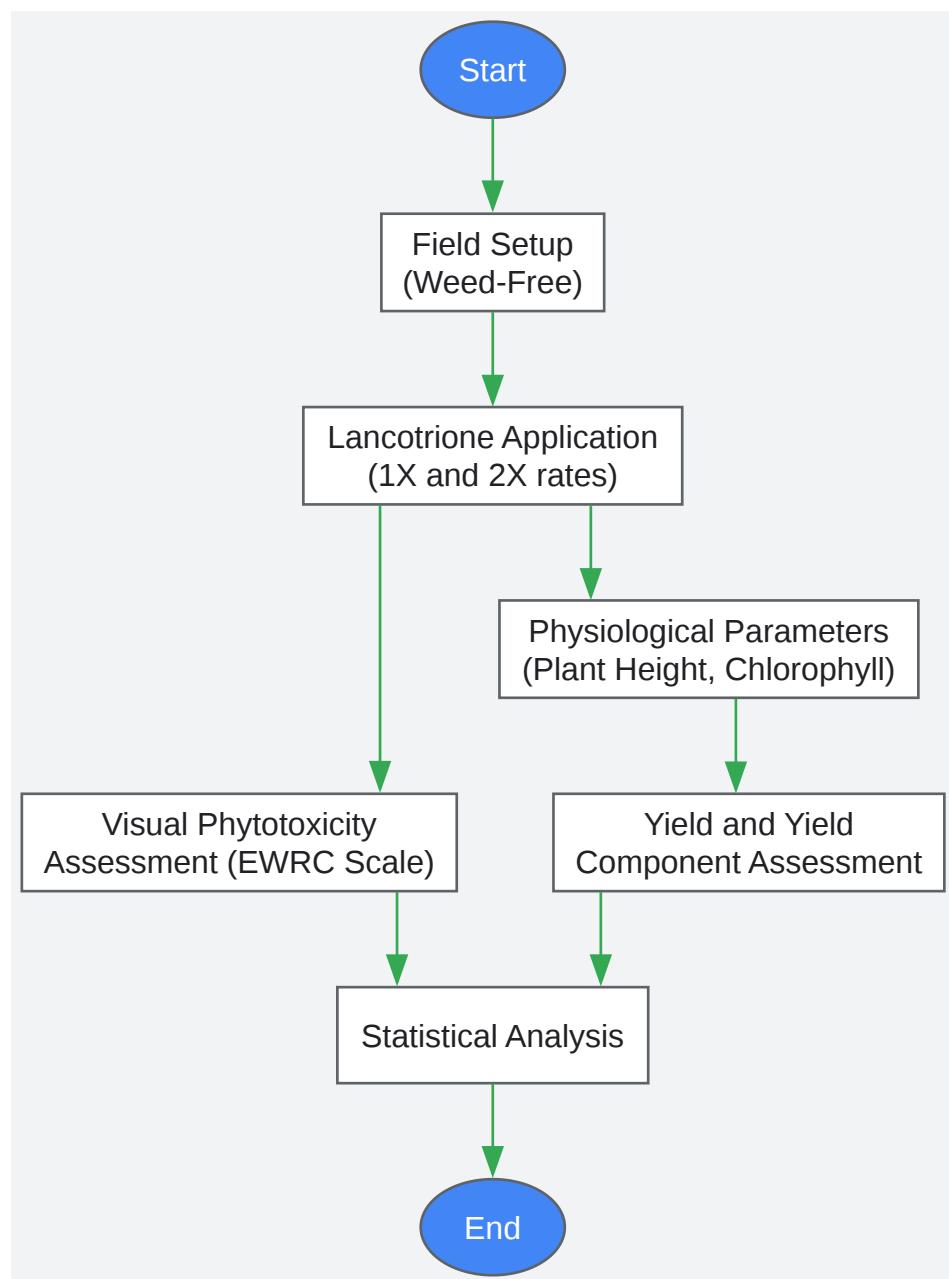
Objective: To evaluate the phytotoxicity of **Lancotrione** on rice at different application rates.

Experimental Design:

- Design: Randomized Complete Block Design (RCBD) with four replications.
- Plot Size: 5 m x 4 m.
- Rice Cultivars: Include at least two different rice varieties (e.g., a Japonica and an Indica type) to assess differential responses.
- Treatments:
 - Untreated, hand-weeded check.
 - **Lancotrione** at the recommended rate (1X).
 - **Lancotrione** at double the recommended rate (2X) to simulate overlapping sprays.

Methodology:

- Field Setup: Follow the same land preparation and transplanting procedures as in the efficacy trial. Ensure plots are kept weed-free by hand weeding to isolate herbicide effects.
- Herbicide Application: Apply **Lancotrione** at the specified rates at 10-15 DAT.
- Data Collection:
 - Visual Phytotoxicity Assessment: At 3, 7, 14, and 28 DAT, visually assess crop injury using the European Weed Research Council (EWRC) 1-9 rating scale.
 - Plant Height: At each assessment date, measure the height of ten randomly selected plants per plot from the soil surface to the tip of the tallest leaf.
 - Chlorophyll Content: At 14 DAT, measure the chlorophyll content of the uppermost fully expanded leaves using a SPAD meter.
 - Yield and Yield Components: At harvest, determine the grain yield, number of panicles per hill, number of filled grains per panicle, and 1000-grain weight from a designated harvest area within each plot.
- Statistical Analysis: Analyze the data using ANOVA and appropriate mean separation tests.



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Figure 3: Logical workflow for rice crop safety assessment.

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References

- 1. antedis.com [antedis.com]
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